

Commercial Availability and Applications of 6-Mercaptonicotinic Acid: A Technical Guide

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Compound of Interest

Compound Name: *6-Mercaptonicotinic acid*

Cat. No.: B095688

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For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Mercaptonicotinic acid (6-MNA), a derivative of nicotinic acid, is a versatile bifunctional molecule increasingly utilized in biomedical and materials science research. Its unique structure, featuring both a carboxylic acid and a thiol group on a pyridine ring, allows for a wide range of chemical modifications and applications. This technical guide provides an in-depth overview of the commercial availability of 6-MNA, its key suppliers, and detailed experimental protocols for its application in drug delivery and biosensing.

Commercial Availability and Suppliers

6-Mercaptonicotinic acid is commercially available from various chemical suppliers, catering to research and development needs. The purity and available quantities can vary among suppliers, and it is crucial to select the appropriate grade for specific experimental requirements. Below is a summary of prominent suppliers and their product specifications.

Supplier	Catalog Number	Purity	Available Quantities	CAS Number
Sigma-Aldrich	406902	90% (technical grade)	1 g, 5 g	92823-43-3
EvitaChem	EVT-3159604	Not specified	Inquire	92823-43-3
Crysdot LLC	CD11011486	97%	100 g	92823-43-3
Aladdin Scientific	ALA-M400672-1g	≥90%	1 g	92823-43-3
Alfa Chemistry	-	98%	Inquire	17624-07-6

Key Applications and Experimental Protocols

The unique properties of 6-MNA make it a valuable building block in several research areas, most notably in the development of mucoadhesive drug delivery systems and sensitive biosensors.

Synthesis of Thiolated Chitosan for Enhanced Drug Delivery

Thiolated chitosans are modified biopolymers with enhanced mucoadhesive properties, making them excellent candidates for oral drug delivery systems. The covalent attachment of 6-MNA to chitosan significantly improves its adhesion to mucosal surfaces.[\[1\]](#)[\[2\]](#)

- Dissolution of Chitosan: Dissolve 1 gram of depolymerized chitosan in 100 ml of a dioxane-water mixture (80:20 v/v).
- Addition of 6-MNA: Add 2.5 grams of **6-mercaptopurine acid** to the chitosan solution.
- pH Adjustment: Adjust the pH of the mixture to 5.0.
- Initiation of Reaction: Add 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDAC) to a final concentration of 5 mM, 10 mM, or 25 mM to initiate the coupling reaction.

- Reaction Incubation: Adjust the pH to 6.0 and allow the reaction to proceed for 7 hours with continuous stirring.
- Purification: Purify the resulting chitosan-**6-mercaptoponicotinic acid** conjugate by dialysis against a dioxane-water mixture and then against deionized water.
- Lyophilization: Freeze-dry the purified conjugate to obtain a solid product.

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Synthesis of Thiolated Chitosan Workflow

The resulting thiolated chitosan exhibits significantly enhanced mucoadhesive properties due to the formation of disulfide bonds with cysteine-rich subdomains of mucus glycoproteins.[\[3\]](#) This prolonged residence time at the site of absorption can lead to improved bioavailability of orally administered drugs.[\[1\]](#)

Functionalization of Gold Nanoparticles for Colorimetric Biosensing

The thiol group of 6-MNA readily forms a strong bond with gold surfaces, making it an ideal ligand for functionalizing gold nanoparticles (AuNPs).[\[4\]](#) These functionalized nanoparticles can be used for the sensitive and selective colorimetric detection of various analytes, such as heavy metal ions.[\[4\]](#)[\[5\]](#)

- Synthesis of Gold Nanoparticles: Synthesize gold nanoparticles (AuNPs) using a standard citrate reduction method.

- Functionalization with 6-MNA and L-Cysteine: Co-functionalize the AuNPs by incubating them with a solution containing 2.0×10^{-5} M **6-mercaptopicotinic acid** and 2.0×10^{-6} M L-Cysteine. The thiol groups of both molecules will bind to the surface of the AuNPs.
- Optimization of Conditions: Adjust the pH of the solution to 10.0 and add NaCl to a final concentration of 0.020 M to optimize the detection sensitivity.
- Colorimetric Detection of Cd²⁺: Introduce the sample containing Cd²⁺ ions to the solution of functionalized AuNPs. In the presence of Cd²⁺, the nanoparticles will aggregate, leading to a visible color change from red to blue.
- Quantification: Quantify the concentration of Cd²⁺ by measuring the absorbance ratio at 620 nm and 523 nm (A620/A523) using a UV-vis spectrophotometer.

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Functionalization of AuNPs for Cd²⁺ Detection

This method provides a simple, rapid, and sensitive platform for the detection of heavy metal ions in environmental and biological samples. The co-functionalization with L-Cysteine enhances the selectivity of the sensor for Cd²⁺ over other metal ions.[\[4\]](#)

Signaling and Interaction Pathways

The enhanced mucoadhesion of chitosan-**6-mercaptoponicotinic acid** is primarily attributed to the interaction between the thiol groups on the polymer and the cysteine-rich subdomains of mucin glycoproteins present in the mucus layer.

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Mechanism of Enhanced Mucoadhesion

This disulfide bond formation creates a strong, covalent linkage between the drug delivery system and the mucosal surface, leading to a significantly prolonged residence time and consequently, an increased opportunity for drug absorption.[\[3\]](#)

Conclusion

6-Mercaptonicotinic acid is a readily available and highly versatile chemical compound with significant potential in drug delivery and biosensing applications. The ability to easily modify its carboxylic acid and thiol groups allows for the creation of advanced materials with tailored properties. The experimental protocols provided in this guide offer a starting point for researchers and drug development professionals to explore the utility of 6-MNA in their respective fields. Further research into the applications of this compound is likely to yield innovative solutions for targeted drug delivery and rapid diagnostics.

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